

Application Notes and Protocols: PI-3065 Stock Solution Preparation and Storage

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Compound of Interest

Compound Name: PI-3065

Cat. No.: B1677771

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This document provides detailed protocols for the preparation and storage of stock solutions of **PI-3065**, a potent and selective inhibitor of the p110 δ isoform of phosphoinositide 3-kinase (PI3K). Adherence to these guidelines is crucial for ensuring the stability and activity of the compound for reproducible experimental results.

Quantitative Data Summary

The following tables summarize the solubility and recommended storage conditions for **PI-3065**.

Table 1: Solubility of **PI-3065**

Solvent	Solubility	Notes
DMSO	25-100 mg/mL[1][2][3]	Use of fresh, moisture-free DMSO is recommended to achieve higher solubility.[3] Sonication may be required for complete dissolution at higher concentrations.[2]
Water	< 0.1 mg/mL (Insoluble)[2][3][4]	
Ethanol	Insoluble[3][4]	

Table 2: Storage and Stability of **PI-3065**

Form	Storage Temperature	Stability Period
Solid Powder	-20°C[1][4][5]	≥ 4 years[1]
Stock Solution	-80°C	Up to 2 years[6][7]
-20°C	1 to 12 months[3][6][8]	
0-4°C	Short term (days to weeks)[5] [9]	

Note: To avoid degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot stock solutions into single-use volumes.[3][6][7]

Experimental Protocol: Preparation of a 50 mM **PI-3065** Stock Solution in DMSO

This protocol describes the preparation of a 50 mM stock solution of **PI-3065** in DMSO.

Materials and Equipment:

- **PI-3065** solid powder (MW: 506.64 g/mol)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)

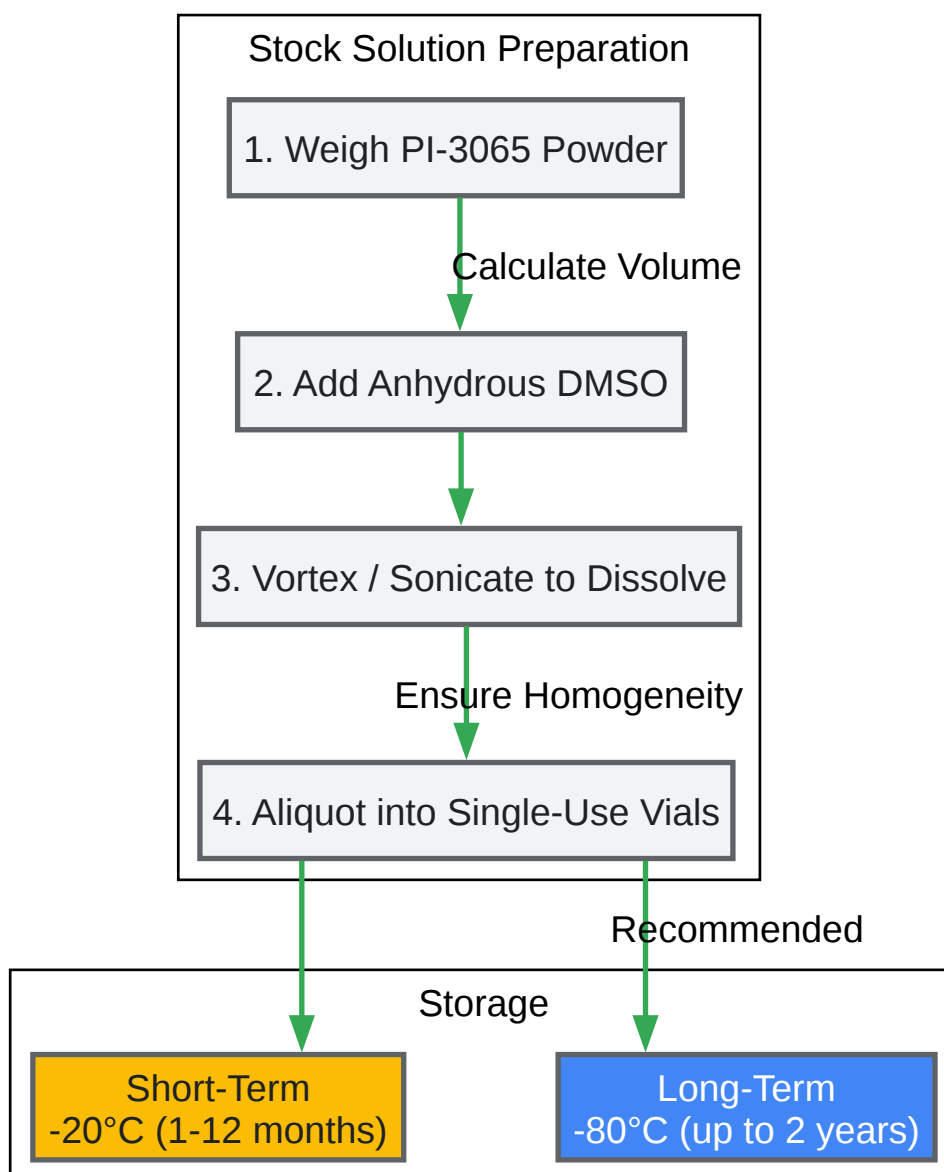
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials
- Pipettors and sterile pipette tips
- Vortex mixer
- (Optional) Sonicator water bath

Procedure:

- Pre-warming DMSO: Warm the anhydrous DMSO to room temperature before opening to prevent moisture absorption.
- Weighing **PI-3065**: Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh the desired amount of **PI-3065** powder. For example, to prepare 1 mL of a 50 mM stock solution, weigh out 25.33 mg of **PI-3065**.
 - Calculation: Volume (L) x Concentration (mol/L) x Molecular Weight (g/mol) = Mass (g)
 - $0.001 \text{ L} \times 0.05 \text{ mol/L} \times 506.64 \text{ g/mol} = 0.02533 \text{ g} = 25.33 \text{ mg}$
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the tube containing the **PI-3065** powder. For the example above, add 1 mL of DMSO.
- Dissolution: Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. If necessary, use a sonicator water bath for brief intervals to aid dissolution.^[2] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To prevent repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in sterile cryovials. The volume of the aliquots should be appropriate for your planned experiments.
- Storage: Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 12 months).^{[3][6][7]}

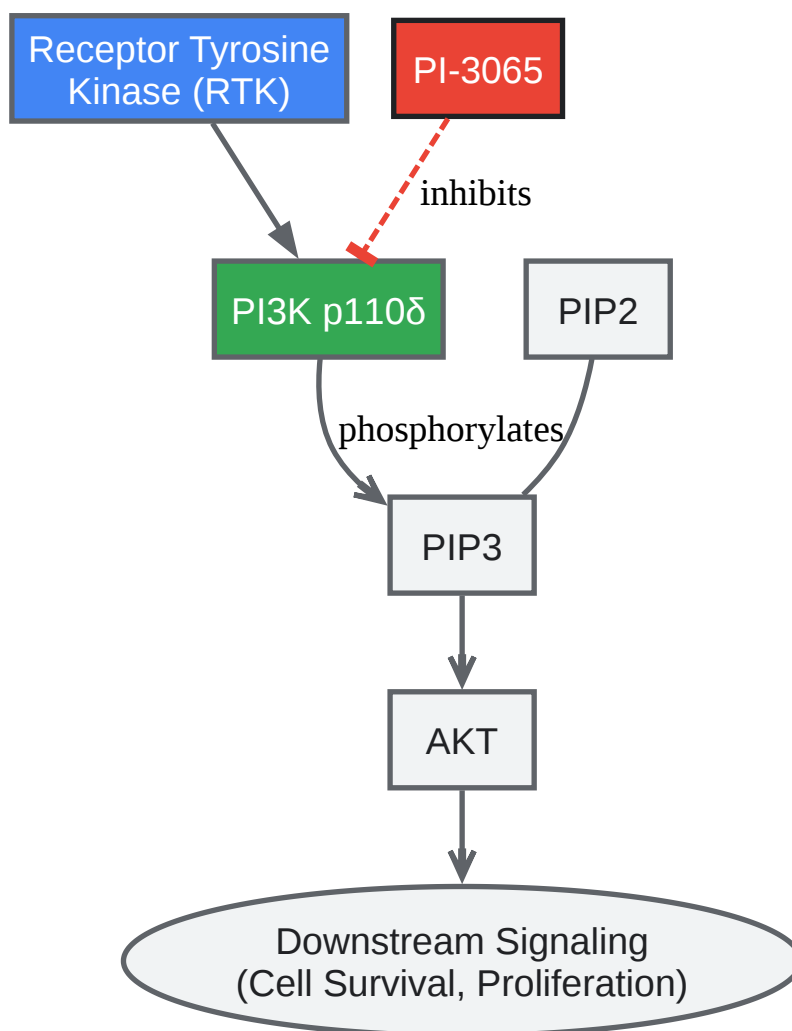
Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the experimental workflow for stock solution preparation and the signaling pathway inhibited by **PI-3065**.



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Caption: Workflow for **PI-3065** Stock Solution Preparation and Storage.



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Caption: **PI-3065** inhibits the PI3K/AKT signaling pathway.

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